

4-Fluorotoluene boiling point and density

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Compound of Interest

Compound Name: 4-Fluorotoluene

Cat. No.: B1294773

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Physicochemical Data of 4-Fluorotoluene

4-Fluorotoluene, also known as 1-fluoro-4-methylbenzene, is a colorless liquid with an aromatic odor.[1] It is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. Accurate knowledge of its physical properties, such as boiling point and density, is crucial for process design, safety, and quality control in its applications.

The following table summarizes the reported values for the boiling point and density of **4-fluorotoluene** from various sources.

Physical Property	Value	Conditions
Boiling Point	116 °C	At 760 mmHg
241.9 °F	At 760 mmHg[1]	
Density	1.001 g/mL	At 25 °C
1.0007 g/mL	At 20 °C (68 °F)[1]	
0.998 g/mL	Not specified	
1.005 g/cm ³	At 15 °C[2]	

Experimental Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[3] Several methods can be employed for its determination, with the choice depending

on the sample volume and required accuracy.

Micro-Boiling Point Determination (Reflux Method)

This method is suitable when only a small volume of the sample is available (approximately 0.5 mL).^[4]

Apparatus:

- Small test tube (e.g., 150 mm diameter)
- Thermometer
- Heating block or oil bath
- Magnetic stirrer and stir bar
- Clamps and stand

Procedure:

- Place approximately 0.5 mL of **4-fluorotoluene** into the test tube along with a small magnetic stir bar.^[4]
- Clamp the test tube in the heating block.
- Position the thermometer bulb about 1 cm above the liquid surface.^[4]
- Begin gentle stirring and heating.
- Observe for the formation of a "reflux ring," which is a ring of condensing vapor on the inner wall of the test tube.^{[4][5]}
- Adjust the thermometer so that its bulb is at the level of this reflux ring.^[4]
- The stable temperature reading at this point is the boiling point.^{[4][5]}

Capillary Method

This is another micro-method for determining the boiling point.

Apparatus:

- Capillary tube (one end sealed)
- Small test tube
- Thermometer
- Heating apparatus (e.g., MelTemp or Thiele tube)

Procedure:

- A small amount of **4-fluorotoluene** is placed in the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.[\[6\]](#)
- The assembly is heated. Initially, air trapped in the capillary will be expelled.[\[5\]](#)
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[5\]](#)[\[6\]](#)
- Heating is then discontinued.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[5\]](#)[\[6\]](#)

Simple Distillation

This method is suitable when a larger volume of the liquid (at least 5 mL) is available and provides a very accurate measurement.[\[3\]](#)

Apparatus:

- Distillation flask
- Condenser

- Receiving flask
- Thermometer
- Heating mantle

Procedure:

- The **4-fluorotoluene** sample is placed in the distillation flask.
- The apparatus is assembled for simple distillation, with the thermometer bulb positioned just below the side arm of the distillation flask.
- The liquid is heated to a steady boil.
- The temperature is recorded when the vapor is condensing on the thermometer bulb and a stable temperature is observed. This temperature is the boiling point.

Experimental Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is typically measured in g/mL or g/cm³.

Using a Graduated Cylinder and Balance

This method is straightforward but less precise than others.

Apparatus:

- Graduated cylinder
- Electronic balance

Procedure:

- Record the mass of an empty, dry graduated cylinder.^[7]
- Add a known volume of **4-fluorotoluene** to the graduated cylinder (e.g., 10 mL).^[8]

- Record the mass of the graduated cylinder with the liquid.^[7]
- The mass of the liquid is the difference between the two mass readings.^[7]
- Density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.^[9]

Using a Pycnometer (Specific Gravity Bottle)

This method yields highly accurate and reproducible density measurements.

Apparatus:

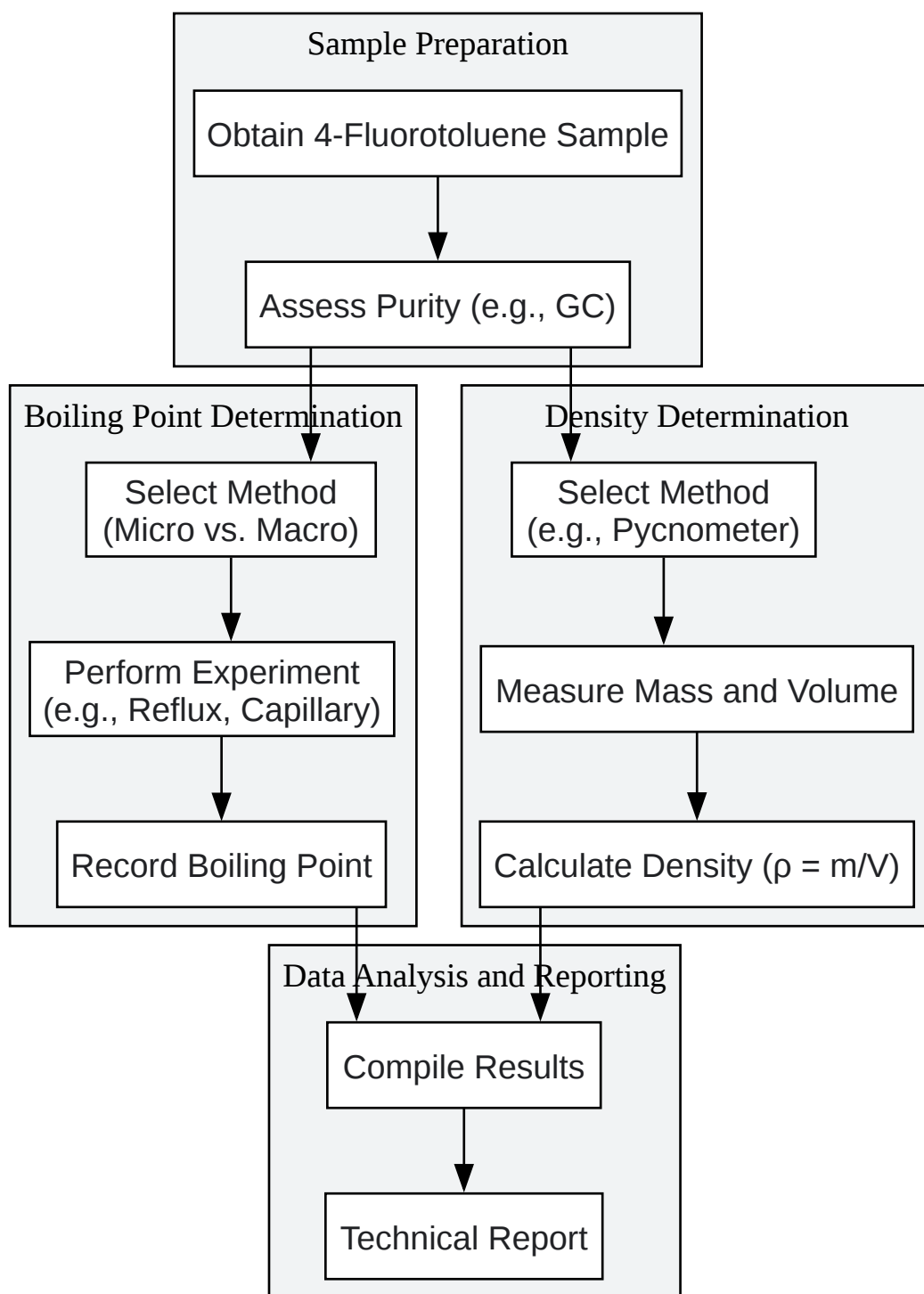
- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Electronic balance
- Constant temperature water bath

Procedure:

- The mass of the clean, dry pycnometer is accurately determined.
- The pycnometer is filled with **4-fluorotoluene**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is weighed to determine the mass of the liquid.
- The procedure is repeated with a reference substance of known density, typically distilled water.
- The density of **4-fluorotoluene** is calculated by comparing its mass to the mass of the same volume of water.

Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the determination of the boiling point and density of a liquid sample such as **4-fluorotoluene**.



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